

In-Depth Technical Guide to the Molecular Weight of Deuterated TRIS

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the molecular weight of deuterated Tris(hydroxymethyl)aminomethane (TRIS), a critical buffer component in numerous biochemical and pharmaceutical applications. Understanding the precise molecular weight of its deuterated isotopologues is essential for accurate solution preparation, particularly in applications such as NMR spectroscopy, mass spectrometry, and studies involving kinetic isotope effects.

Introduction to TRIS and its Deuteration

TRIS, also known as tromethamine or THAM, is an organic compound with the chemical formula (HOCH₂)₃CNH₂.[1] It is widely used as a biological buffer due to its pKa of approximately 8.1 at 25°C, which is suitable for maintaining a stable pH in the physiological range of 7 to 9.[2]

Deuteration, the substitution of hydrogen atoms with their heavier isotope, deuterium (²H or D), is a common practice in various scientific fields. In the context of TRIS, deuteration minimizes proton background signals in ¹H NMR spectroscopy and provides a known mass shift for use as an internal standard in mass spectrometry. The most common form of deuterated TRIS is **TRIS-d11**, where all eleven non-exchangeable hydrogen atoms are replaced with deuterium.

Molecular Weight Data



The molecular weight of a compound is determined by the sum of the atomic weights of its constituent atoms. The substitution of hydrogen (atomic weight ≈ 1.008 g/mol) with deuterium (atomic weight ≈ 2.014 g/mol) results in a significant increase in the molecular weight of the TRIS molecule.

The following table summarizes the molecular weights and chemical formulas for both standard (protonated) and fully deuterated (d11) TRIS.

Compound	Chemical Formula	Molecular Weight (g/mol)	CAS Number
TRIS (Protonated)	NH2C(CH2OH)3[3]	121.14[3][4]	77-86-1[3][5]
TRIS-d11 (Deuterated)	(DOCD ₂) ₃ CND ₂ [5][6] [7]	132.20[5][6][7][8][9] [10][11]	202656-13-1[5][6][7] [8][9][10]

Experimental Protocols

Accurate preparation of TRIS buffer solutions is paramount for experimental reproducibility. The following provides a general protocol for preparing a 1 M stock solution of both protonated and deuterated TRIS.

Materials:

- TRIS base (protonated or TRIS-d11)
- High-purity water (H₂O) or deuterium oxide (D₂O)
- Calibrated pH meter or P-meter
- Volumetric flask
- Stir plate and stir bar
- Hydrochloric acid (HCl) or deuterium chloride (DCl) for pH adjustment

Protocol for 1 M TRIS Buffer (pH 8.0):



• Weighing: Accurately weigh the required mass of TRIS base. For a 100 mL solution:

Protonated TRIS: 12.114 g

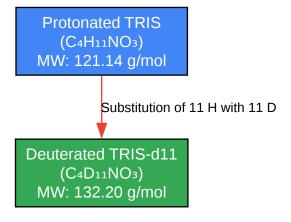
Deuterated TRIS-d11: 13.220 g

- Dissolving: Transfer the TRIS base to a beaker containing approximately 80% of the final desired volume of the appropriate solvent (H₂O for protonated TRIS, D₂O for deuterated TRIS). Place the beaker on a stir plate and add a stir bar to facilitate dissolution.
- pH Adjustment: Once the TRIS is fully dissolved, begin monitoring the pH (or pD) of the solution. Slowly add concentrated HCl (or DCl) dropwise while stirring until the desired pH of 8.0 is reached. Note that for deuterated solutions, a pD reading can be approximated from a standard pH meter by the formula: pD = pH_reading + 0.4.
- Final Volume: Transfer the solution to a 100 mL volumetric flask. Rinse the beaker with a small amount of the solvent and add the rinsing to the volumetric flask. Bring the solution to the final volume of 100 mL with the solvent.
- Sterilization (Optional): If required for the application, the buffer solution can be sterilized by autoclaving or by filtration through a 0.22 μm filter.

Visualization of TRIS Deuteration

The following diagrams illustrate the chemical structures of protonated and deuterated TRIS, highlighting the substitution of hydrogen with deuterium.

Caption: Chemical structures of protonated and deuterated TRIS.





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Caption: Isotopic substitution workflow from protonated to deuterated TRIS.

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